Application Note: Scale-Up Synthesis of (1-(Morpholinomethyl)cyclobutyl)methanol

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Compound of Interest	
Compound Name:	*(1-(Morpholinomethyl)cyclobutyl)methanol*
Cat. No.:	*B15364996*

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Executive Summary

The **(1-(Morpholinomethyl)cyclobutyl)methanol** scaffold (CAS: 1903321-67-4) represents a critical "gem-disubstituted" motif in medicinal chemistry. The cyclobutane ring provides a specific conformational lock—often termed the "gem-dialkyl effect"—which can improve the metabolic stability and receptor binding affinity of drug candidates compared to their acyclic gem-dimethyl analogs.

This guide details a process-ready synthetic route designed for scale-up (100 g to 1 kg scale). Unlike discovery-phase routes that rely on statistical alkylations or difficult-to-purify diol desymmetrizations, this protocol utilizes a divergent amidation-reduction strategy. This approach ensures high regioselectivity, minimizes chromatographic purification, and utilizes cost-effective reagents.

Key Advantages of This Protocol

- Differentiation: Early desymmetrization of the 1,1-dicarboxylate prevents the formation of statistical byproducts (e.g., bis-morpholines).

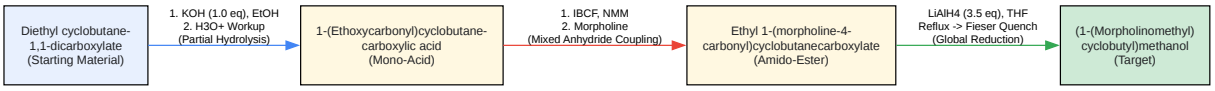
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- Scalability: Avoids flash chromatography; purification relies on acid-base extractions and crystallization/distillation.
- Safety: Includes specific engineering controls for the exothermic $LiAlH_4$ reduction of amido-esters.

Retrosynthetic Analysis & Strategy

The synthesis targets the simultaneous reduction of an ester and an amide to generate the amino-alcohol core. The 1,1-substitution pattern is established early using commercially available diethyl cyclobutane-1,1-dicarboxylate.

Synthetic Pathway (Graphviz)



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Figure 1: Divergent synthetic route avoiding statistical desymmetrization of diols.

Detailed Experimental Protocols

Step 1: Partial Hydrolysis to Mono-Acid

Objective: Selectively hydrolyze one ester group to prepare for desymmetrization.

- Reagents:
  - Diethyl cyclobutane-1,1-dicarboxylate (1.0 equiv)
  - Potassium Hydroxide (KOH) (1.05 equiv)
  - Ethanol (Absolute) (5 vol)

Protocol:

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- Dissolution: Charge a reactor with diethyl cyclobutane-1,1-dicarboxylate and ethanol. Cool to 0 °C.
- Addition: Add a solution of KOH in ethanol dropwise over 1 hour. Maintain internal temperature < 10 °C to maximize selectivity for the mono-ester.
- Reaction: Allow to warm to 20–25 °C and stir for 12 hours. Monitor by TLC or GC (disappearance of diester).
- Workup (Critical for Purity):
  - Concentrate the mixture under reduced pressure to remove ethanol.
  - Dissolve the residue in water (3 vol). Wash this aqueous phase with MTBE (2 vol) to remove any unreacted diester (organic layer discarded).
  - Acidify the aqueous phase to pH 2–3 using 6N HCl. The product (Mono-Acid) will oil out or precipitate.
  - Extract with Ethyl Acetate (3 x 3 vol).[1] Dry (Na_2SO_4) and concentrate.[2]
  - Yield: Expect 85–90% of a viscous oil or low-melting solid.
  - Checkpoint: ^1H NMR should show a 1:1 ratio of ethyl protons to the carboxylic acid proton.

Step 2: Amidation via Mixed Anhydride

Objective: Install the morpholine ring. The mixed anhydride method is preferred over EDC/HOBt for scale-up due to easier byproduct removal (CO_2 and isobutanol).

- Reagents:
  - Mono-Acid (from Step 1) (1.0 equiv)
  - Isobutyl Chloroformate (IBCF) (1.1 equiv)
  - N-Methylmorpholine (NMM) (1.2 equiv)
  - Morpholine (1.1 equiv)

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- Dichloromethane (DCM) or THF (10 vol)

Protocol:

- Activation: Dissolve the Mono-Acid and NMM in dry DCM. Cool to -15 °C (salt/ice bath or cryostat).
- Anhydride Formation: Add IBCF dropwise, maintaining temperature < -10 °C. Stir for 30 minutes. A white precipitate (NMM·HCl) will form.
- Coupling: Add Morpholine dropwise.[2] The reaction is exothermic; control rate to keep T < 0 °C.
- Completion: Allow to warm to room temperature. Stir for 2 hours.
- Workup:
  - Wash organic phase with 1N HCl (remove excess morpholine/NMM).
  - Wash with Sat. $NaHCO_3$ (remove unreacted acid).
  - Wash with Brine, dry, and concentrate.
  - Yield: Expect >90% of the Amido-Ester. This intermediate is usually pure enough for reduction.

Step 3: Global Reduction ($LiAlH_4$)

Objective: Reduce both the ester (to alcohol) and the amide (to amine) in a single operation.

Safety Warning: $LiAlH_4$ is pyrophoric.[3] This reaction generates hydrogen gas (H_2).[3] Ensure adequate venting and nitrogen inerting.

- Reagents:
  - Amido-Ester (from Step 2) (1.0 equiv)
  - Lithium Aluminum Hydride ($LiAlH_4$) (2.0 M in THF) (3.5 equiv)

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- Anhydrous THF (15 vol)

Protocol:

- Setup: Flame-dry a 3-neck flask equipped with a reflux condenser, mechanical stirrer, and addition funnel. Flush with Nitrogen.
- Charge: Add $LiAlH_4$ solution to the flask. Cool to 0 °C.
- Addition: Dissolve the Amido-Ester in THF (5 vol). Add this solution dropwise to the $LiAlH_4$ slurry.
  - Note: The reduction of the ester is fast; the amide is slower. Initial addition will cause vigorous H_2 evolution.
- Reflux: Once addition is complete, heat the mixture to reflux (66 °C) for 6–12 hours.
  - Monitoring: Monitor by HPLC or LC-MS. The intermediate alcohol (from ester reduction) forms first; the amide carbonyl reduction is the rate-limiting step.
- Quench (Fieser Method):
  - Cool reaction mixture to 0 °C.
  - Calculated Quench: For every x grams of $LiAlH_4$ used:
    1. Add x mL Water (very slowly, H_2 evolution!).
    2. Add x mL 15% NaOH solution.
    3. Add 3x mL Water.
  - Result: This produces a granular, white precipitate of aluminum salts that filters easily, avoiding the dreaded "gelatinous aluminum emulsion."
- Isolation: Filter the granular salts through a Celite pad. Rinse the cake with THF. Concentrate the filtrate to obtain the crude amino-alcohol.

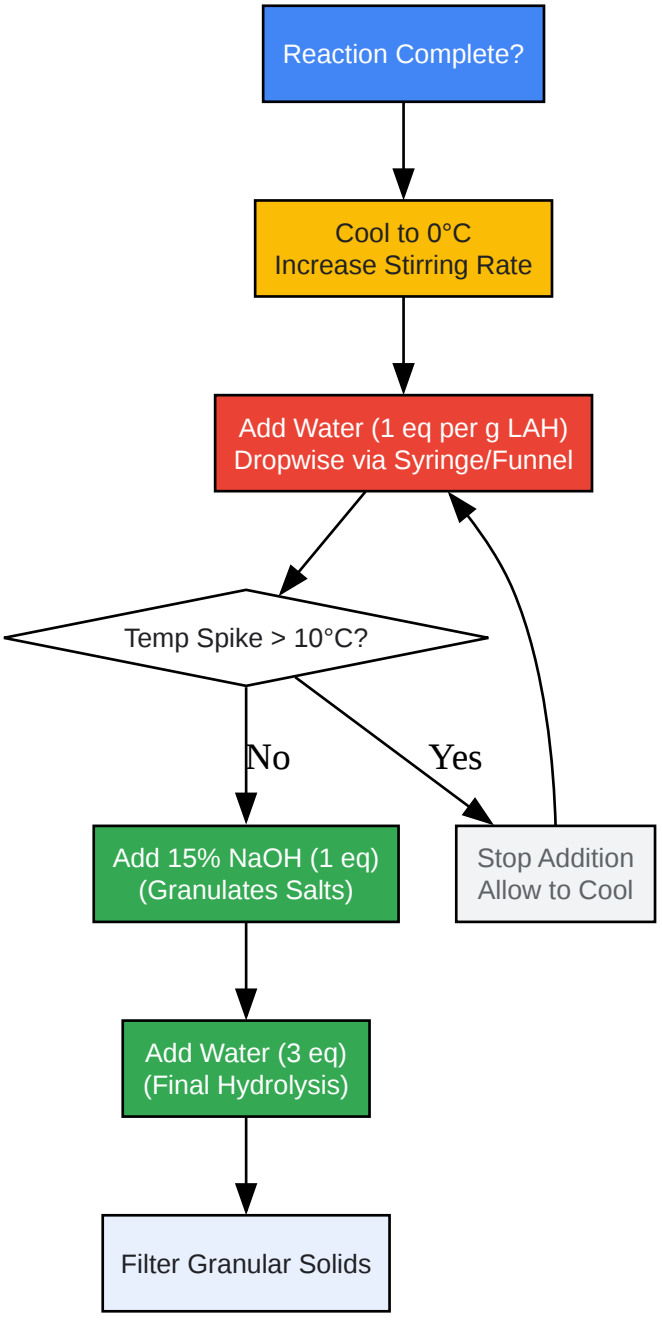
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- Purification: Distillation under high vacuum (bulb-to-bulb or fractional) is the preferred method for this oil. Alternatively, form the oxalate salt in ethanol for crystallization.

Process Safety & Engineering Controls

$LiAlH_4$ Quench Logic Flow

The quenching of aluminum hydrides is the most hazardous unit operation in this synthesis. Follow this logic gate to prevent thermal runaway.



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Figure 2: Fieser workup protocol for safe aluminum salt removal.

Analytical Data & Specifications

Target Molecule: **(1-(Morpholinomethyl)cyclobutyl)methanol** Formula: $C_{10}H_{19}NO_2$ MW: 185.27 g/mol

Test	Specification	Method
Appearance	Colorless to pale yellow viscous oil	Visual
Purity	> 97.0%	GC-FID or HPLC (210 nm)
^{1}H NMR	Consistent with structure	400 MHz, $CDCl_3$
Water Content	< 0.5%	Karl Fischer
Residual Solvents	THF < 500 ppm	Headspace GC

Key NMR Diagnostic Signals ($CDCl_3$):

- Cyclobutane Ring: Multiplets at δ 1.8 – 2.1 ppm (6H).
- Morpholine -CH_2-N: Triplet/Multiplet at δ 2.4 – 2.6 ppm (4H).
- Morpholine -CH_2-O: Triplet at δ 3.6 – 3.7 ppm (4H).
- Exocyclic -CH_2-N: Singlet at δ 2.55 ppm (2H).
- Exocyclic -CH_2-O: Singlet at δ 3.70 ppm (2H).

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